

Application Notes: ML367 for Cell Culture Experiments

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ML367

Cat. No.: B15623866

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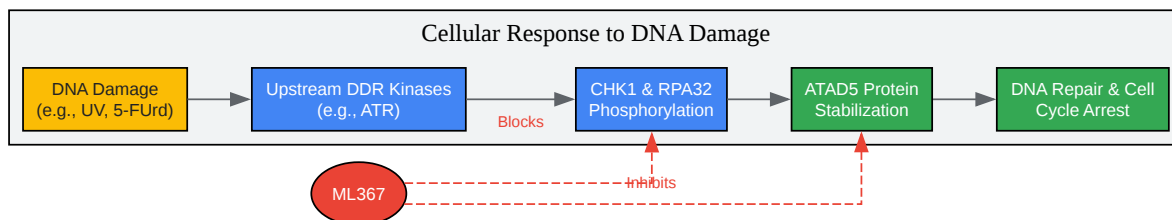
Audience: Researchers, scientists, and drug development professionals.

Introduction: **ML367** is a potent, cell-permeable small molecule inhibitor of ATPase family AAA domain-containing protein 5 (ATAD5) stabilization.[1][2] ATAD5 protein levels typically increase in response to DNA damage, playing a role in the DNA damage response (DDR) pathway.[2][3][4] By preventing the stabilization of ATAD5, **ML367** serves as a valuable chemical probe to investigate the DDR and to potentially sensitize cancer cells to DNA-damaging agents.[3][4] Notably, **ML367** has been shown to block the phosphorylation of RPA32 and CHK1 following UV-induced DNA damage, suggesting it acts on pathways upstream of ATAD5.[1][3][4] These application notes provide detailed protocols for utilizing **ML367** in cell culture to study its effects on ATAD5 stabilization and cell viability.

Mechanism of Action

ML367 functions by inhibiting the stabilization of the ATAD5 protein, particularly in response to DNA damage. This disruption interferes with the broader DNA damage response. A key observed effect is the blockage of general DNA damage responses, including the phosphorylation of Replication Protein A32 (RPA32) and Checkpoint Kinase 1 (CHK1).[1][3][4]

This suggests that **ML367** may act as a sensitizer to kill cancer cells, especially those deficient in other DNA repair pathways, such as those dependent on PARP1.[\[1\]](#)[\[3\]](#)[\[4\]](#)



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Caption: Signaling pathway affected by **ML367**.

Data Presentation

The following tables summarize key quantitative data and material properties for the use of **ML367** in cell culture experiments.

Table 1: Compound Specifications

Property	Value	Source
Target	ATAD5 Stabilization Inhibitor	[1]
Molecular Weight	334.32 g/mol	[1]

| Solubility | 67 mg/mL in fresh DMSO (200.4 mM) |[\[1\]](#) |

Table 2: Experimental Parameters

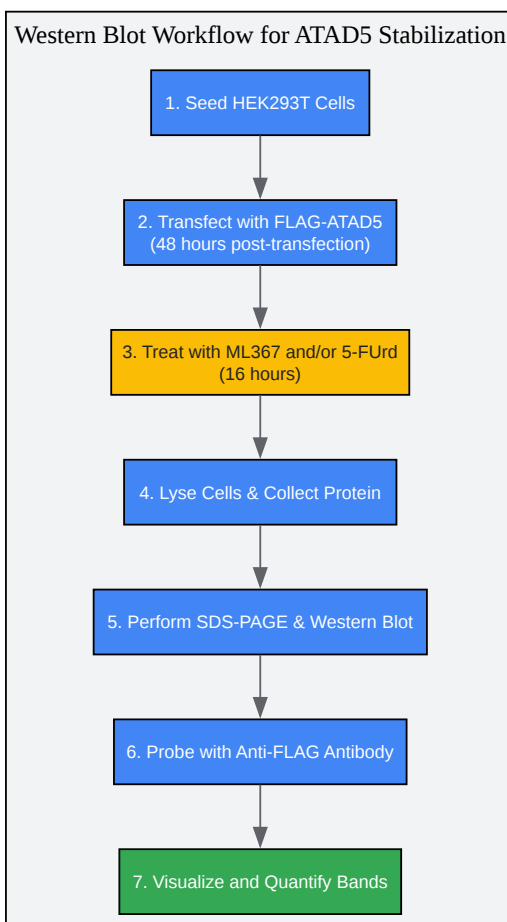
Parameter	Cell Line	Value	Experiment Type	Source
DNA Damage Induction	HEK293T	20 µM 5-Fluorouridine (5-FUrd)	ATAD5 Stabilization Assay	[3]
ML367 Treatment Duration	HEK293T	16 hours	ATAD5 Stabilization Assay	[3]
ML367 Starting Concentration	HCT116	40 µM (followed by serial dilutions)	Cell Viability Assay	[3]

| Cell Viability Incubation | HCT116 | 48 hours | Cell Viability Assay |[3] |

Experimental Protocols

Protocol 1: Inhibition of ATAD5 Stabilization by Western Blot

This protocol details the procedure to assess the inhibitory effect of **ML367** on the stabilization of ATAD5 in cells treated with a DNA-damaging agent.



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References

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- [3. Discovery of ML367, inhibitor of ATAD5 stabilization - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf](#) [ncbi.nlm.nih.gov]
- [4. Discovery of ML367, inhibitor of ATAD5 stabilization - PubMed](#) [pubmed.ncbi.nlm.nih.gov]

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